S-40503 Technical Support Center: Stability and Storage Best Practices

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Compound of Interest	
Compound Name:	*S-40503*
CAS No.:	*404920-28-1*
Cat. No.:	*B1680446*

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This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability and proper storage of **S-40503**. Adherence to these guidelines is crucial for ensuring the compound's integrity and obtaining reliable experimental results.

Frequently Asked Questions (FAQs)

Q1: How should I store **S-40503** upon receipt?

A: Upon receipt, **S-40503** as a solid powder should be stored under dry, dark conditions. For short-term storage (days to weeks), refrigeration at 0 - 4°C is recommended.[1] For long-term storage (months to years), the compound should be kept at -20°C.[1][2]

Q2: What is the recommended solvent for **S-40503**?

A: **S-40503** is soluble in DMSO.[1]

Q3: How should I store **S-40503** solutions?

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A: Stock solutions of **S-40503** prepared in a solvent should be stored at -80°C for up to one year.[2] To avoid repeated freeze-thaw cycles, it is advisable to aliquot the stock solution into smaller, single-use volumes.

Q4: Is **S-40503** sensitive to light?

A: Yes, it is recommended to store **S-40503** in the dark to prevent potential photodegradation.[1]

Q5: The compound was shipped at ambient temperature. Is it still viable?

A: Yes. **S-40503** is considered stable for a few weeks during standard shipping at ambient temperatures.[1][3] However, upon receipt, it should be immediately transferred to the recommended storage conditions.

Q6: What is the expected shelf life of **S-40503**?

A: If stored correctly, **S-40503** has a shelf life of over two years in its solid form.[1]

Troubleshooting Guide

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Issue	Possible Cause	Recommended Solution
Inconsistent or unexpected experimental results.	Compound degradation due to improper storage.	Verify that the compound has been stored according to the recommended conditions (solid at -20°C, in solution at -80°C, protected from light). If improper storage is suspected, it is advisable to use a fresh vial of the compound.
Difficulty dissolving the compound.	Use of an inappropriate solvent or insufficient mixing.	Ensure you are using a recommended solvent such as DMSO. Gentle warming and vortexing can aid in dissolution.
Precipitation observed in the stock solution after thawing.	The solution may be supersaturated, or the solvent may not be pure.	Gently warm the solution and vortex to redissolve the precipitate. If the issue persists, consider preparing a fresh, less concentrated stock solution. Ensure the solvent used is of high purity.

Data Presentation: Storage Condition Summary

Form	Storage Duration	Temperature	Additional Conditions
Solid Powder	Short-term (days to weeks)	0 - 4°C	Dry, Dark
Solid Powder	Long-term (months to years)	-20°C	Dry, Dark
In Solvent (e.g., DMSO)	Up to 1 year	-80°C	Aliquoted to avoid freeze-thaw cycles

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Experimental Protocols

Note: The following are example protocols and should be adapted to specific experimental needs.

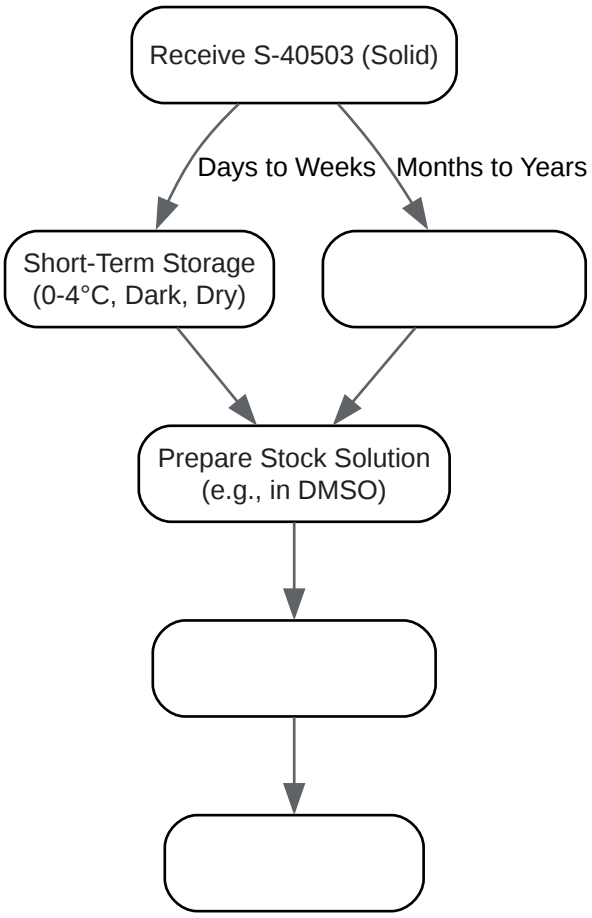
Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

- Acclimatization: Allow the vial of **S-40503** solid powder to equilibrate to room temperature for 15-20 minutes before opening to prevent condensation.
- Weighing: Accurately weigh the desired amount of **S-40503** powder in a sterile microcentrifuge tube.
- Dissolution: Add the appropriate volume of anhydrous DMSO to achieve a 10 mM concentration. For example, for 1 mg of **S-40503** (Molecular Weight: 293.37 g/mol), add approximately 340.8 µL of DMSO.
- Mixing: Vortex the solution until the solid is completely dissolved. Gentle warming in a water bath (not exceeding 37°C) can be used if necessary.
- Storage: Aliquot the stock solution into single-use vials and store at -80°C.

Visualizations

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S-40503 Handling and Storage Workflow



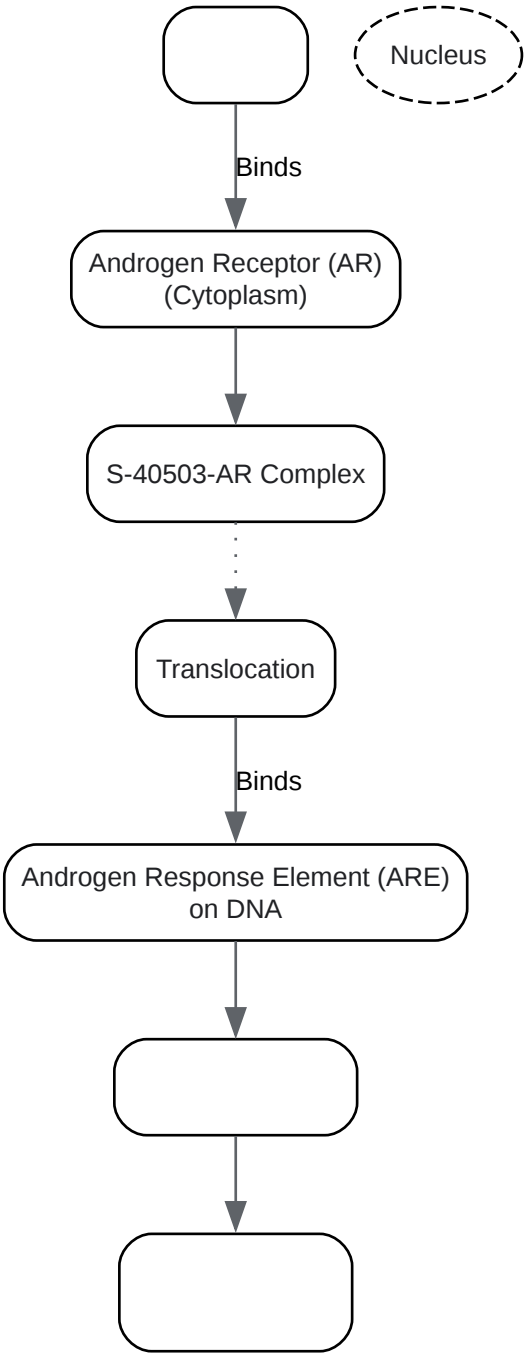
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Caption: Workflow for handling and storing **S-40503**.

S-40503 is a selective androgen receptor modulator (SARM).[4][5] Its mechanism of action involves binding to the androgen receptor, which then translocates to the nucleus and modulates gene expression. This leads to tissue-specific anabolic effects, particularly in bone and muscle.[4][6]

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Simplified Mechanism of Action of S-40503



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Caption: Simplified signaling pathway for **S-40503**.

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References

- 1. medkoo.com [medkoo.com]
- 2. S-40503 | TargetMol [targetmol.com]
- 3. theclinivex.com [theclinivex.com]
- 4. S-40503 - Wikipedia [en.wikipedia.org]
- 5. go.drugbank.com [go.drugbank.com]
- 6. Bone anabolic effects of S-40503, a novel nonsteroidal selective androgen receptor modulator (SARM), in rat models of osteoporosis - PubMed [pubmed.ncbi.nlm.nih.gov]
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